

A Spectroscopic Guide to Tributylhexylphosphonium Bromide: Structure, Characterization, and Analysis

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Compound of Interest

Compound Name:	<i>Tributylhexylphosphonium Bromide</i>
CAS No.:	<i>105890-71-9</i>
Cat. No.:	<i>B175627</i>

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Introduction: The Analytical Imperative for a Versatile Ionic Liquid

Tributylhexylphosphonium bromide (TBHPB), a quaternary phosphonium salt, has emerged as a significant compound in various chemical applications, including as a phase transfer catalyst and in the formulation of ionic liquids.[1][2] Its efficacy in these roles is intrinsically linked to its molecular structure and purity. For researchers, scientists, and professionals in drug development and material science, a comprehensive understanding of its spectral characteristics is not merely academic; it is a prerequisite for quality control, reaction monitoring, and mechanistic studies.

This in-depth technical guide provides a detailed overview of the core spectroscopic techniques used to characterize **tributylhexylphosphonium bromide**: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). As publicly available experimental spectra for this specific compound are limited, this guide will leverage data from

closely related analogs and fundamental spectroscopic principles to present a detailed, predicted spectral analysis. This approach offers a robust framework for interpreting experimentally acquired data.

Molecular Structure and Spectroscopic Overview

The structure of **tributylhexylphosphonium bromide**, with the chemical formula $C_{18}H_{40}BrP$, consists of a central phosphorus atom bonded to three butyl chains and one hexyl chain, forming the tributylhexylphosphonium cation. The bromide anion serves as the counter-ion. This asymmetric alkyl substitution pattern is a key determinant of its physical and chemical properties.^[1]

A multi-technique spectroscopic approach is essential for unambiguous characterization. NMR spectroscopy provides detailed information about the carbon-hydrogen framework and the chemical environment of the phosphorus atom. IR spectroscopy identifies the functional groups present, primarily the C-H bonds of the alkyl chains. Mass spectrometry confirms the molecular weight of the cation and provides insights into its fragmentation patterns, which can aid in structural elucidation.

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```

Caption: Molecular structure of **Tributylhexylphosphonium Bromide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. For **tributylhexylphosphonium bromide**, ^1H , ^{13}C , and ^{31}P NMR are all highly informative.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **tributylhexylphosphonium bromide** is characterized by signals corresponding to the protons on the butyl and hexyl chains. The electron-withdrawing nature of the positively charged phosphorus atom causes a downfield shift for the protons on the alpha-carbons (adjacent to the phosphorus) compared to a typical alkane.

Predicted ^1H NMR Chemical Shifts:

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity
P-CH ₂ (CH ₂) ₂ CH ₃ (Butyl α -H)	~2.2 - 2.4	Multiplet
P-CH ₂ (CH ₂) ₄ CH ₃ (Hexyl α -H)	~2.2 - 2.4	Multiplet
P-CH ₂ CH ₂ CH ₂ CH ₃ (Butyl β -H)	~1.4 - 1.6	Multiplet
P-CH ₂ CH ₂ (CH ₂) ₃ CH ₃ (Hexyl β -H)	~1.4 - 1.6	Multiplet
Alkyl Chain CH ₂	~1.2 - 1.4	Multiplet
CH ₂ CH ₃ (Butyl & Hexyl terminal)	~0.9 - 1.0	Triplet

Note: These are predicted values. Actual chemical shifts can vary depending on the solvent and concentration.[\[3\]](#)[\[4\]](#)

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the carbon backbone of the molecule. Similar to the proton spectrum, the alpha-carbons are shifted downfield due to the influence of the phosphorus atom.

Predicted ^{13}C NMR Chemical Shifts:

Carbon	Predicted Chemical Shift (δ , ppm)
P-CH ₂ (Butyl & Hexyl α -C)	~22 - 25 (with P-C coupling)
P-CH ₂ -CH ₂ (Butyl & Hexyl β -C)	~23 - 26
Alkyl Chain CH ₂	~22 - 32
CH ₃ (Butyl & Hexyl terminal)	~13 - 14

Note: Predicted values are based on typical ranges for tetraalkylphosphonium salts.[5][6]

³¹P NMR Spectroscopy

³¹P NMR is a highly specific technique for phosphorus-containing compounds.[7] For quaternary phosphonium salts like **tributylhexylphosphonium bromide**, a single sharp peak is expected in the proton-decoupled spectrum.

Predicted ³¹P NMR Chemical Shift:

Nucleus	Predicted Chemical Shift (δ , ppm)
³¹ P	~+25 to +40

Note: The chemical shift is relative to 85% H₃PO₄. [8][9] The precise chemical shift can be influenced by the solvent and the nature of the counter-ion.

Experimental Protocol: NMR Data Acquisition

Objective: To obtain high-resolution ¹H, ¹³C, and ³¹P NMR spectra of **tributylhexylphosphonium bromide**.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **tributylhexylphosphonium bromide**.

- Dissolve the sample in a suitable deuterated solvent (e.g., 0.6 mL of CDCl₃, D₂O, or DMSO-d₆) in a clean, dry NMR tube. The choice of solvent is critical as it can influence chemical shifts.[3]
- Ensure the sample is fully dissolved to obtain a homogeneous solution.
- Instrument Setup:
 - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
 - Tune and match the probe for the respective nuclei (¹H, ¹³C, ³¹P).
 - Shim the magnetic field to achieve homogeneity and sharp spectral lines.
- Data Acquisition Parameters (Typical):
 - ¹H NMR:
 - Pulse sequence: Standard single-pulse (zg).
 - Spectral width: ~16 ppm.
 - Number of scans: 8-16.
 - Relaxation delay (d1): 1-2 seconds.
 - ¹³C NMR:
 - Pulse sequence: Proton-decoupled single-pulse (zgpg).
 - Spectral width: ~240 ppm.
 - Number of scans: 1024 or more, depending on concentration.
 - Relaxation delay (d1): 2-5 seconds.
 - ³¹P NMR:

- Pulse sequence: Proton-decoupled single-pulse (zgpg).
- Spectral width: ~200 ppm.
- Number of scans: 64-128.
- Relaxation delay (d1): 2-5 seconds.
- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase correct the spectra.
 - Calibrate the chemical shift scale using the residual solvent peak (for ^1H and ^{13}C) or an external standard (e.g., 85% H_3PO_4 for ^{31}P).
 - Integrate the signals in the ^1H spectrum.

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. For **tributylhexylphosphonium bromide**, the spectrum is dominated by absorptions from the C-H bonds of the alkyl chains.

Predicted IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibration	Intensity
2960 - 2850	C-H stretch (alkyl)	Strong
1470 - 1450	C-H bend (CH ₂)	Medium
1380 - 1370	C-H bend (CH ₃)	Medium
~1100	P-C stretch	Medium-Weak

Note: The IR spectrum of a quaternary phosphonium salt is generally simple, with the most prominent peaks arising from the alkyl groups.[\[10\]](#)[\[11\]](#)

Experimental Protocol: IR Data Acquisition (ATR)

Objective: To obtain the infrared spectrum of **tributylhexylphosphonium bromide**.

Methodology:

- Instrument Preparation:
 - Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Record a background spectrum.
- Sample Application:
 - Place a small amount of the liquid or solid **tributylhexylphosphonium bromide** sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:
 - Collect the sample spectrum over a range of 4000 to 400 cm⁻¹.
 - Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Data Processing:

- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Label the significant peaks.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. For **tributylhexylphosphonium bromide**, electrospray ionization (ESI) is a suitable technique as it is a pre-formed salt. The resulting spectrum will show a prominent peak for the intact cation.

Predicted Mass Spectrum Data (Positive Ion Mode):

m/z	Identity
287.3	$[C_{18}H_{40}P]^+$ (Tributylhexylphosphonium cation)

Fragmentation Analysis:

Upon fragmentation (e.g., in MS/MS experiments), the tributylhexylphosphonium cation is expected to undergo cleavage of the phosphorus-carbon bonds. The most common fragmentation pathways would involve the loss of the alkyl chains as neutral alkenes or alkanes.

Predicted Fragmentation Pathways:

- Loss of a butyl group: This would result in a fragment ion with a lower m/z value.
- Loss of a hexyl group: This would also lead to a distinct fragment ion.
- Further fragmentation of the remaining alkyl chains.

The relative abundance of the fragment ions will depend on the stability of the resulting ions and neutral losses.

```
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[label="Loss of Butene \n (C4H8)"]; C [label="[C14H32P]+"]; D [label="Loss of Hexene \n (C6H12)"]; E [label="[C12H28P]+"]; A -> B [label="-56 Da"]; B -> C; A -> D [label="-84 Da"]; D -> E; } Caption: Predicted major fragmentation pathways for the tributylhexylphosphonium cation.

Experimental Protocol: Mass Spectrometry Data Acquisition (ESI-MS)

Objective: To confirm the molecular weight of the tributylhexylphosphonium cation and study its fragmentation.

Methodology:

- Sample Preparation:
 - Prepare a dilute solution of **tributylhexylphosphonium bromide** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1-10 µg/mL.
- Instrument Setup:
 - Use an electrospray ionization mass spectrometer (ESI-MS).
 - Optimize the ESI source parameters (e.g., capillary voltage, nebulizer gas flow, drying gas temperature) for maximum ion signal.
 - Operate the mass analyzer in positive ion mode.
- Data Acquisition:
 - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10 µL/min).
 - Acquire a full scan mass spectrum over a relevant m/z range (e.g., 100-500).
 - For fragmentation analysis, perform MS/MS on the parent ion (m/z 287.3) using collision-induced dissociation (CID).
- Data Analysis:

- Identify the molecular ion peak of the tributylhexylphosphonium cation.
- Analyze the MS/MS spectrum to identify the fragment ions and propose fragmentation pathways.

Conclusion: A Framework for Confident Characterization

This guide provides a comprehensive, albeit predictive, spectroscopic analysis of **tributylhexylphosphonium bromide**. The presented data and protocols offer a solid foundation for researchers and scientists to interpret their own experimental results. By combining the insights from NMR, IR, and Mass Spectrometry, a complete and unambiguous structural characterization of this versatile phosphonium salt can be achieved, ensuring its quality and suitability for its intended applications. The principles and methodologies outlined herein are broadly applicable to the characterization of other quaternary phosphonium salts, making this guide a valuable resource for the broader chemical and pharmaceutical research communities.

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